

In Vitro Profiling of Azepane Scaffolds: A Comparative Guide vs. Piperidine Analogs

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Compound of Interest

Compound Name: *Tert-butyl 4-hydroxyazepane-1-carboxylate*

CAS No.: 478832-21-2

Cat. No.: B1592644

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Executive Summary: The Seven-Membered Advantage

In medicinal chemistry, the transition from a six-membered piperidine ring to a seven-membered azepane ring is a strategic "ring expansion" tactic used to modulate physicochemical properties and binding kinetics. While piperidines represent the dominant standard in nitrogen heterocycles (found in >1% of all FDA-approved drugs), azepanes offer a unique "Goldilocks" zone of conformational flexibility.

This guide objectively compares the in vitro performance of azepane-based compounds against their piperidine analogs. It focuses on two critical performance metrics: Target Residence Time/Affinity (GPCRs) and Metabolic Stability (ADME), providing researchers with the data needed to justify scaffold selection.

Structural Dynamics & Chemical Space

The primary differentiator between azepane and piperidine is conformational entropy. The azepane ring exists in a dynamic equilibrium between twist-chair and twist-boat conformations. This flexibility allows the azepane nitrogen to adopt orientations that are energetically unfavorable for the rigid chair conformation of a piperidine, often resulting in superior "induced fit" within complex binding pockets.

Comparative Physicochemical Profile

Feature	Piperidine (6-membered)	Azepane (7-membered)	Impact on Assay Performance
Conformation	Rigid Chair (Low Entropy)	Flexible Twist-Chair (High Entropy)	Azepanes can access cryptic pockets; higher entropic penalty upon binding.
Lipophilicity (LogP)	Moderate	High (+0.5 to +0.8 vs Piperidine)	Azepanes often show higher non-specific binding (NSB) in assays.
Basicity (pKa)	~11.0	~11.1 (Slightly higher)	Marginal difference; both are protonated at physiological pH.
Metabolic Liability	-carbon oxidation	-carbon & remote ring oxidation	Azepanes generally have higher intrinsic clearance () in microsomes.

Case Study A: GPCR Antagonism (Histamine H3 Receptor)

Objective: Compare the binding affinity (

) of a direct azepane-vs-piperidine analog pair to demonstrate the impact of ring expansion on potency.

Reference Compound: The data below is derived from a structure-activity relationship (SAR) study on biphenyloxy-alkyl derivatives targeting the human Histamine H3 receptor (

).

Comparative Data: Binding Affinity

Compound ID	Core Scaffold	(nM) [hH3R]	Functional Potency ()	Selectivity (vs)
Analog 14	Piperidine	25 nM	4 nM	>600-fold
Analog 16	Azepane	18 nM	9 nM	>600-fold

Analysis: The azepane derivative (Analog 16) exhibited a superior binding affinity (

nM) compared to the piperidine analog (

nM). This suggests that the additional methylene group in the azepane ring allowed the terminal pharmacophore to extend deeper into the hydrophobic pocket of the H3 receptor, optimizing Van der Waals interactions that the rigid piperidine could not achieve.

Experimental Protocol: Radioligand Binding Assay

To replicate these results, use the following self-validating protocol.

Materials:

- Source: HEK-293 cell membranes stably expressing human H3 receptor.
- Radioligand:
 - N-
 - methylhistamine (
 - nM).
- Buffer: 50 mM Tris-HCl, 5 mM

, pH 7.4.

Workflow:

- Preparation: Thaw membranes and homogenize in assay buffer. Dilute to 5-10 g protein/well.
- Incubation: In a 96-well plate, combine:
 - 150 L Membrane suspension.
 - 50 L Test Compound (Azepane/Piperidine analog in 1% DMSO).
 - 50 L Radioligand (Final conc. =).
- Equilibrium: Incubate for 60 minutes at 30°C with gentle agitation.
- Termination: Rapid vacuum filtration through GF/B filters pre-soaked in 0.3% polyethylenimine (PEI) to reduce non-specific binding of the lipophilic azepane.
- Quantification: Wash filters 3x with ice-cold buffer. Dry and count via liquid scintillation spectroscopy.

Case Study B: The Benzazepine Standard (Dopamine D1)

While the H3 example shows a subtle shift, the Benzazepine scaffold (fused azepane) represents a class where the 7-membered ring is non-negotiable for selectivity.

Hero Compound: SCH 23390 (Halogenated Benzazepine). Comparison: vs. 6-membered Tetrahydroisoquinolines.

Performance Metrics

Metric	SCH 23390 (Benzazepine)	Standard Piperazine/Piperidine D1 Ligands
(D1 Receptor)	0.2 - 0.3 nM	> 10 - 100 nM
Selectivity (D1 vs D2)	> 500-fold	Often < 50-fold
Mechanism	Competitive Antagonist	Mixed Agonist/Antagonist

Scientific Insight: The benzazepine ring of SCH 23390 locks the phenyl ring and the nitrogen into a specific dihedral angle (approx 60°) that perfectly mimics the high-energy "active" conformation of dopamine. Piperidine-based analogs often lack the steric bulk to force this conformation, leading to "slippage" in the binding pocket and loss of D1/D2 selectivity.

Critical Liability: Metabolic Stability Profiling

The primary drawback of azepane scaffolds is metabolic instability. The expanded ring exposes more carbon centers to Cytochrome P450 (CYP) oxidation compared to the compact piperidine.

Assay Workflow: Microsomal Stability

Objective: Determine Intrinsic Clearance (

) and

.

Protocol:

- Reaction Mix: 0.5 mg/mL Human Liver Microsomes (HLM) + 1

M Test Compound in phosphate buffer (pH 7.4).

- Initiation: Add NADPH-regenerating system (1 mM NADP+, isocitrate, isocitrate dehydrogenase).
- Sampling: Aliquot at 0, 5, 15, 30, and 60 mins into ice-cold acetonitrile (stop solution).
- Analysis: LC-MS/MS monitoring of parent ion depletion.

Data Interpretation:

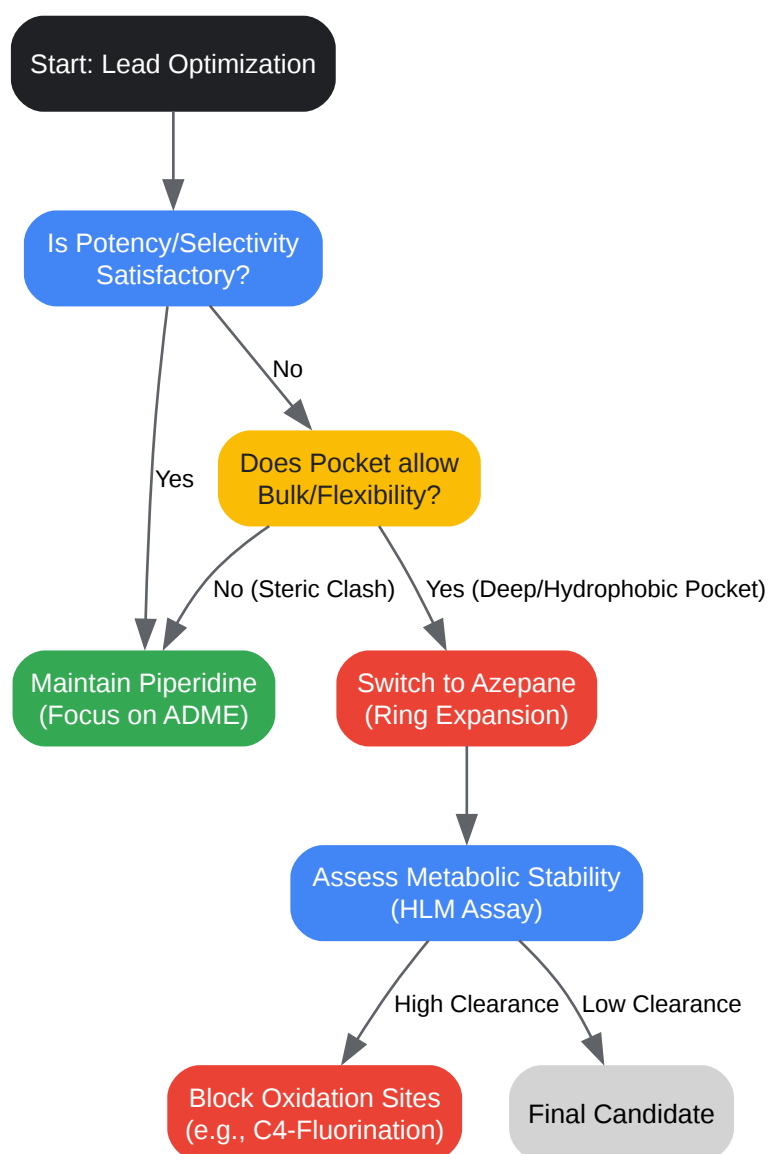
- Piperidine: Primary metabolite is often N-dealkylation or lactam formation.
- Azepane: Primary metabolites include ring hydroxylation (positions 3, 4, or 5) and N-oxidation.
- Mitigation Strategy: If

is high for the azepane, introduce a fluorine atom at the C4 position to block the primary site of metabolic oxidation.

Visualizations

Figure 1: Mechanistic Decision Tree for Scaffold Selection

A logical flow for deciding when to deploy an azepane over a piperidine.

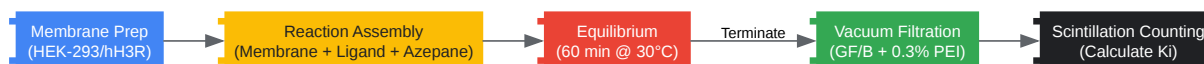


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Caption: Decision matrix for transitioning from Piperidine to Azepane scaffolds based on potency requirements and metabolic liability.

Figure 2: Radioligand Binding Assay Workflow

Standardized protocol for H3/D1 receptor affinity testing.



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Caption: Step-by-step workflow for determining K_i values of azepane compounds in GPCR radioligand binding assays.

References

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Sources

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